

(R)-(+)-1-(2-Naphthyl)ethylamine physical properties

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Compound of Interest

Compound Name: (R)-(+)-1-(2-Naphthyl)ethylamine

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An In-Depth Technical Guide to the Physical Properties of (R)-(+)-1-(2-Naphthyl)ethylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **(R)-(+)-1-(2-Naphthyl)ethylamine**, a chiral amine widely utilized as a resolving agent and a building block in asymmetric synthesis, particularly in the development of pharmaceutical compounds.

Chemical Identity

- IUPAC Name: (1R)-1-(naphthalen-2-yl)ethan-1-amine
- Synonyms: (R)-(+)-α-Methyl-2-naphthalenemethylamine, (R)-2-(1-Aminoethyl)naphthalene
- CAS Number: 3906-16-9[1][2]
- Molecular Formula: C₁₂H₁₃N[1]
- Molecular Weight: 171.24 g/mol [1][3]
- Appearance: White to light yellow solid or colorless to light yellow liquid[1][3].

Quantitative Physical Properties

The following tables summarize the key physical properties of **(R)-(+)-1-(2-Naphthyl)ethylamine**, with data compiled from various chemical suppliers.

Table 1: General Physical Properties

Property	Value	Source(s)
Melting Point	46 - 50 °C	[1]
Boiling Point	166 °C at 15 mmHg	[1]
~295 - 297 °C (at atmospheric pressure)	[3]	
Density	1.02 - 1.04 g/cm³	[3]

Table 2: Optical Properties

Property	Value	Conditions	Source(s)
Specific Rotation	+20 ± 2°	c=1 in Ethanol, at 20°C	[1]

Table 3: Solubility Profile

Solvent	Solubility	Source(s)
Water	Insoluble	[3]
Organic Solvents	Soluble in common organic solvents like ethanol and ether	[3]

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of **(R)-(+)-1-(2-Naphthyl)ethylamine**.

Melting Point Determination

The melting point is determined using a capillary melting point apparatus.

- Sample Preparation: A small amount of finely powdered **(R)-(+)-1-(2-Naphthyl)ethylamine** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating and Observation: The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- Data Recording: The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

Boiling Point Determination

The boiling point at reduced pressure is determined using a micro-boiling point or distillation apparatus.

- Apparatus Setup: A small quantity of **(R)-(+)-1-(2-Naphthyl)ethylamine** is placed in a distillation flask connected to a vacuum source and a manometer. A thermometer is positioned with the bulb just below the side arm leading to the condenser.
- Pressure Regulation: The system is evacuated to the desired pressure (e.g., 15 mmHg).
- Heating: The flask is gently heated.
- Data Recording: The temperature at which the liquid boils and a steady stream of condensate is observed is recorded as the boiling point at that specific pressure.

Specific Rotation Measurement

The optical rotation is measured using a polarimeter.

- Solution Preparation: A precise concentration of **(R)-(+)-1-(2-Naphthyl)ethylamine** is prepared by dissolving a known mass of the compound in a specific volume of a suitable solvent (e.g., 1 g in 100 mL of ethanol).

- Polarimeter Calibration: The polarimeter is calibrated with the pure solvent (blank).
- Measurement: The prepared solution is placed in a polarimeter cell of a known path length (e.g., 1 decimeter). The angle of rotation of plane-polarized light (sodium D-line, 589 nm) is measured at a controlled temperature (e.g., 20°C).
- Calculation: The specific rotation is calculated using the formula: $[\alpha] = \alpha / (l \times c)$ where α is the observed rotation, l is the path length in decimeters, and c is the concentration in g/mL.

Solubility Determination

A qualitative assessment of solubility is performed by observing the dissolution of the solute in a given solvent.

- Sample Preparation: A small, measured amount of **(R)-(+)-1-(2-Naphthyl)ethylamine** (e.g., 10 mg) is placed in a test tube.
- Solvent Addition: A small volume of the solvent (e.g., 1 mL) is added.
- Observation: The mixture is agitated, and the degree of dissolution is observed at room temperature. The substance is classified as soluble if it dissolves completely, partially soluble if some but not all dissolves, and insoluble if no significant dissolution is observed.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the chiral resolution of a racemic carboxylic acid using **(R)-(+)-1-(2-Naphthyl)ethylamine** as the resolving agent.



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Caption: Workflow for Chiral Resolution.

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